

(Propylsulfinyl)acetic Acid: Proper Disposal & Handling Procedures[1][2][3]

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Compound of Interest

Compound Name: (Propylsulfinyl)acetic acid

CAS No.: 137375-80-5

Cat. No.: B163930

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Executive Summary: Immediate Action Protocol

Do not dispose of **(Propylsulfinyl)acetic acid** down the drain. This compound is a sulfur-containing organic acid. Its disposal requires strict segregation from oxidizing agents to prevent the generation of toxic sulfur oxides (

) or violent exothermic reactions.[1]

- Waste Stream: Organic Acid (Sulfur-Containing).[1]
- Primary Hazard: Corrosive/Irritant (Skin, Eyes, Mucous Membranes).[2]
- Incompatibility: Strong Oxidizers (e.g., Nitric Acid, Peroxides), Strong Bases, Reducing Agents.
- Disposal Method: High-temperature incineration with flue gas scrubbing.

Chemical Profile & Hazard Assessment

To ensure a self-validating safety protocol, one must understand the causality behind the handling requirements. **(Propylsulfinyl)acetic acid** combines the acidity of a carboxylic moiety with the reactivity of a sulfoxide.

Chemical Identity

Parameter	Detail
Chemical Name	(Propylsulfinyl)acetic acid
CAS Number	137375-80-5
Molecular Formula	
Molecular Weight	150.20 g/mol
Structure	
Acidity (pKa)	~3.5 – 4.0 (Est. based on sulfinyl-acetic acid analogs)

Mechanistic Hazards

- Acidity & Corrosivity: The carboxylic acid group () provides protons that can cause immediate tissue damage (chemical burns) upon contact.
- Sulfoxide Reactivity: The sulfinyl group () is thermally labile. At elevated temperatures or in the presence of strong acid catalysts, it can undergo Pummerer rearrangement or decomposition, potentially releasing toxic fumes.
- Incompatibility with Oxidizers: Sulfoxides can be further oxidized to sulfones (). Mixing this waste with strong oxidizers (like Nitric Acid waste) can trigger an exothermic runaway reaction.

Step-by-Step Disposal Procedures

Pre-Disposal Segregation (The "Golden Rule")

CRITICAL: Never mix **(Propylsulfinyl)acetic acid** with Oxidizing Acids (Nitric, Chromic, Perchloric).

- Correct: Segregate into "Organic Acid" or "Sulfur-Containing Organic" waste streams.
- Incorrect: Pouring into the general "Organic Solvent" carboy (unless approved by your specific waste contractor) or "Inorganic Acid" carboy.

Collection Protocol

Follow this workflow to prepare the waste for pickup.

- Container Selection: Use a chemically resistant container. HDPE (High-Density Polyethylene) or Glass (Amber) are preferred. Avoid metal containers due to acid corrosion.
- Labeling:
 - Attach a hazardous waste tag immediately upon the first addition.
 - Mandatory Fields:
 - Chemical Name: **"(Propylsulfinyl)acetic acid"**[3][4][5][6][7][8]
 - Hazard Checkbox: "Corrosive", "Toxic".
 - Special Note: Write "CONTAINS SULFUR" clearly. This alerts the incineration facility to use a scrubber for emissions.
- Liquid Waste (Solutions):
 - If the compound is in solution (e.g., HPLC waste with Methanol/Water), ensure the pH is < 2. If so, it must be handled as a Corrosive Flammable liquid.
- Solid Waste:
 - Place solid residues or contaminated wipes into a wide-mouth HDPE jar. Double-bagging in 6-mil polyethylene bags is acceptable for dry solids.

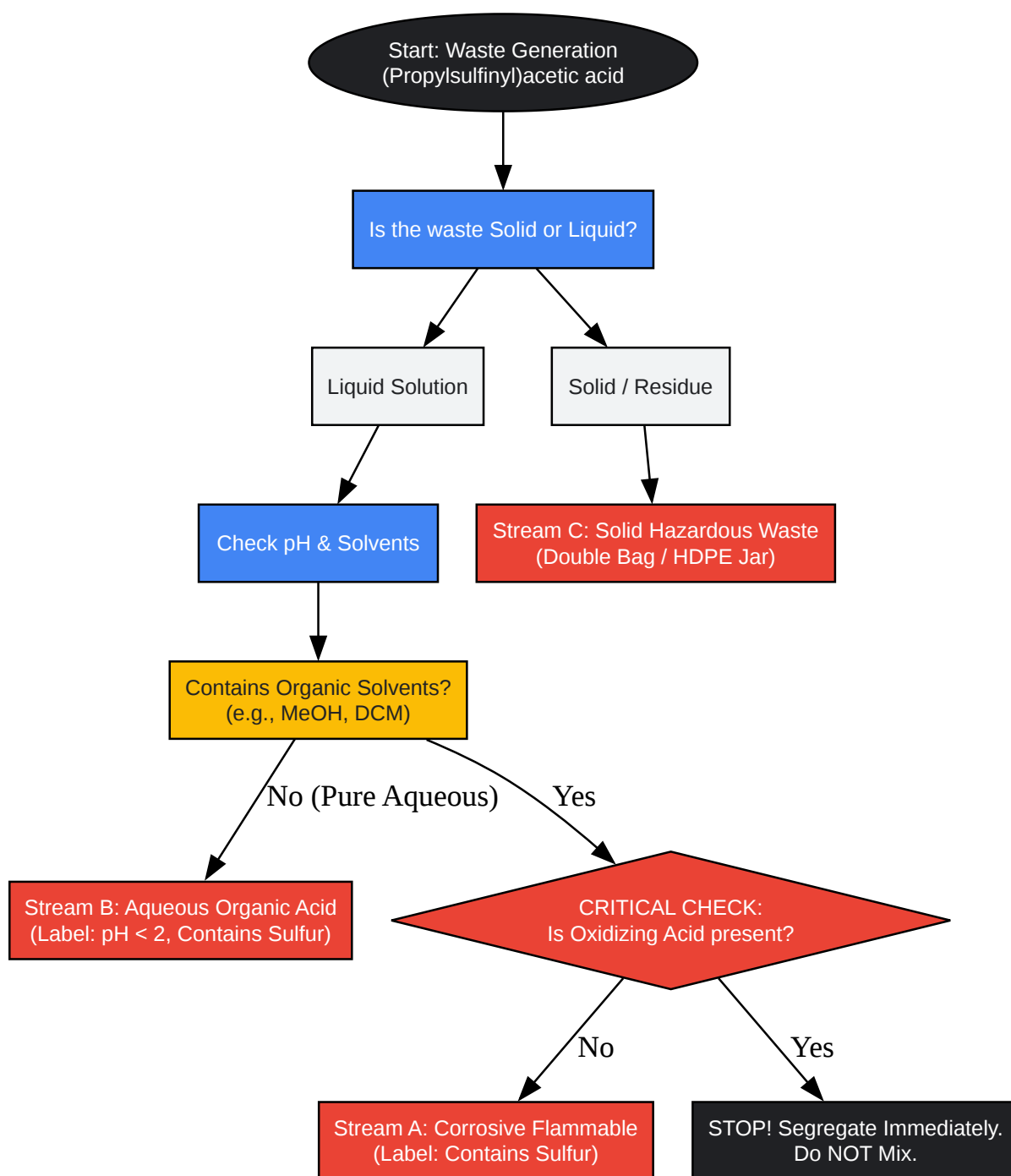
Neutralization (Only if Authorized)

Note: In-lab neutralization is generally discouraged for sulfur-containing organics due to the potential for generating mercaptan-like odors if reduction occurs.

- If required by local EHS: Dilute the acid 1:10 in water, then slowly add 1M Sodium Bicarbonate () or Sodium Hydroxide () in an ice bath until pH 7 is reached.
- Warning: This generates heat and gas. Perform in a fume hood. The resulting solution still contains organic sulfur and cannot be drain-disposed; it must go to chemical waste.

Disposal Workflow Visualization

The following logic flow ensures you select the correct waste stream, preventing dangerous incompatibilities.



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Figure 1: Decision logic for segregating **(Propylsulfinyl)acetic acid** waste streams. Note the critical checkpoint for oxidizing agents.

Regulatory & Compliance Codes

When filling out your institution's waste manifest, use the following codes as a guideline (verify with local regulations).

Regulatory Body	Classification	Code/Description
US EPA (RCRA)	Characteristic Corrosive	D002 (if pH < 2)
US EPA (RCRA)	Toxic / Listed	D001 (if in flammable solvent)
EU Waste Code	Laboratory Chemicals	16 05 06* (lab chemicals consisting of or containing hazardous substances)
DOT (Transport)	Corrosive Liquid/Solid	UN 3261 (Corrosive solid, acidic, organic, n.o.s.) or UN 3265 (Corrosive liquid, acidic, organic, n.o.s.)

Emergency Response (Spills)[1]

In the event of a spill outside the fume hood:

- Evacuate the immediate area if

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Sources

- [1. rs.kagu.tus.ac.jp](http://rs.kagu.tus.ac.jp) [rs.kagu.tus.ac.jp]
- [2. cpachem.com](http://cpachem.com) [cpachem.com]
- [3. chem960.com](http://chem960.com) [chem960.com]
- [4. bocsci.com](http://bocsci.com) [bocsci.com]

- [5. thiodiglycol \(111-48-8\) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart \[chemchart.com\]](#)
- [6. 2-bromo-N-isopropylbutanamide \(41643-82-7\) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart \[chemchart.com\]](#)
- [7. Ácido-acético | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [8. N,N-dimethyl-2-oxopropanamide \(19432-30-5\) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart \[chemchart.com\]](#)
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